

A Technical Guide to 5-Amino-1-naphthalenesulfonic Acid (CAS 84-89-9)

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Compound of Interest

Compound Name: 5-Amino-1-naphthalenesulfonic acid

Cat. No.: B124032

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Introduction

5-Amino-1-naphthalenesulfonic acid, also known by its common names Laurent's acid or L acid, is an organic compound with the CAS number 84-89-9. Structurally, it features a naphthalene core substituted with both an amino (-NH₂) group and a sulfonic acid (-SO₃H) group. This configuration makes it a versatile and important intermediate in the chemical industry. It serves as a foundational building block in the synthesis of a wide array of azo dyes, reactive dyes, and fluorescent brightening agents. Furthermore, its utility extends to pharmaceutical research and analytical chemistry, where it is used as a precursor for more complex molecules and as a derivatizing agent. This guide provides an in-depth overview of its properties, synthesis, analytical methods, and key applications for researchers and development professionals.

Physicochemical and Spectral Properties

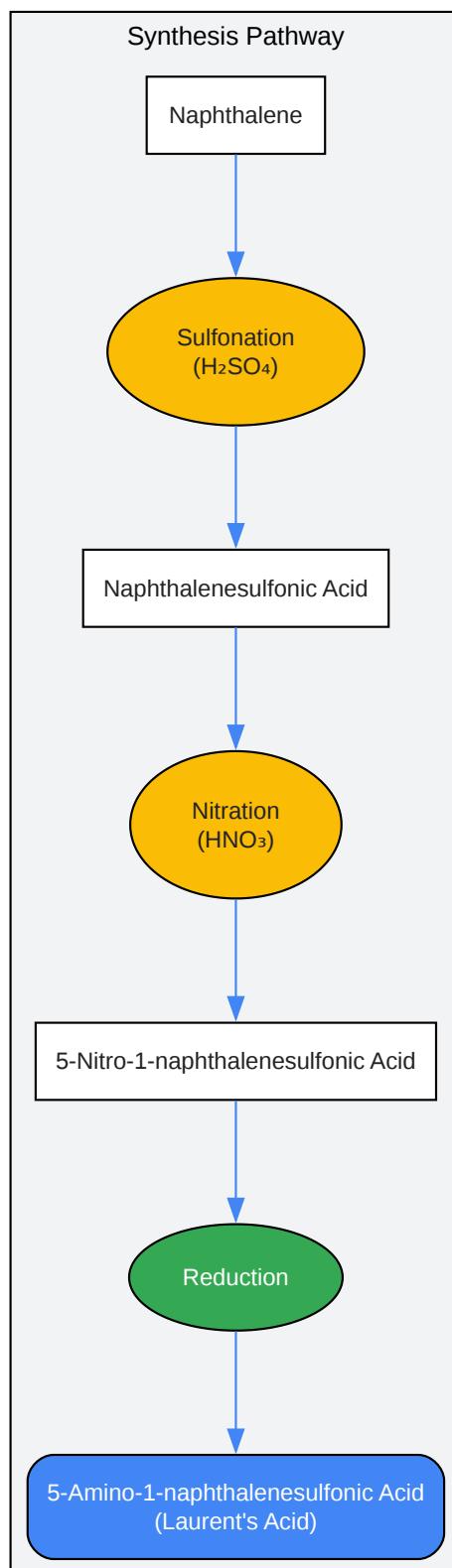
5-Amino-1-naphthalenesulfonic acid typically appears as a white, pale pink, or grey-to-rose colored crystalline powder. While sparingly soluble in cold water, its solubility increases significantly in hot water. Dilute aqueous solutions of the pure compound are known to exhibit a green fluorescence. The key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	84-89-9	
Molecular Formula	$C_{10}H_9NO_3S$	
Molecular Weight	223.25 g/mol	
Melting Point	>300°C	
Boiling Point	~220°C (rough estimate)	
Appearance	White or pale pink needle-like crystals	
Water Solubility	Soluble in hot water	
pKa	3.69 (at 25°C)	
Density	~1.36 g/cm ³ (rough estimate)	
Refractive Index	~1.65 (estimate)	

Synthesis and Purification Protocols

The industrial synthesis of **5-Amino-1-naphthalenesulfonic acid** is a multi-step process that begins with naphthalene. The primary route involves sulfonation, followed by nitration, and finally, reduction of the nitro group to an amine.

Logical Workflow for Synthesis



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Caption: General synthesis pathway for **5-Amino-1-naphthalenesulfonic acid**.

Experimental Protocol: Synthesis

- Sulfonation of Naphthalene: Naphthalene is reacted with concentrated sulfuric acid. The reaction temperature is carefully controlled to favor the formation of naphthalenesulfonic acid.
- Nitration: The resulting naphthalenesulfonic acid is then subjected to nitration using nitric acid at low temperatures. Precise control of temperature and reactant concentrations is crucial to ensure the selective formation of 5-nitro-1-naphthalenesulfonic acid.
- Reduction: The isolated 5-nitro-1-naphthalenesulfonic acid is then reduced to form the final product, **5-Amino-1-naphthalenesulfonic acid**. This step typically involves common reducing agents capable of converting an aromatic nitro group to an amino group.
- Isolation: The product is isolated from the reaction mixture. The crude product often appears as a paste or crystalline solid.

Experimental Protocol: Purification

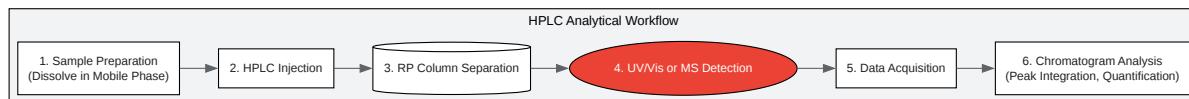
A common and effective method for purifying Laurent's acid is recrystallization.

- Dissolution: Dissolve the crude **5-Amino-1-naphthalenesulfonic acid** in a minimal amount of boiling deionized water. The process should ideally be carried out under an inert atmosphere (e.g., nitrogen) to prevent oxidation.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization. The pure product will precipitate as white or pale pink needles.
- Collection and Drying: Collect the crystals by vacuum filtration. Wash the crystals with a small amount of cold water. Dry the purified product in a vacuum oven or steam oven to remove residual solvent.

Analytical Methodologies

The identity and purity of **5-Amino-1-naphthalenesulfonic acid** can be determined using several analytical techniques. High-Performance Liquid Chromatography (HPLC) is a standard method for separation and quantification, while acid-base titration is used for assay determination.

General Workflow for HPLC Analysis



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Caption: A typical workflow for the analysis of **5-Amino-1-naphthalenesulfonic acid** by HPLC.

Experimental Protocol: Reverse-Phase HPLC

This protocol is a representative method for the analysis of **5-Amino-1-naphthalenesulfonic acid**.

- Column: A reverse-phase column, such as a Newcrom R1 or equivalent C18 column, is suitable.
- Mobile Phase: A mixture of acetonitrile and water, acidified with a small amount of phosphoric acid. For Mass Spectrometry (MS) detection, phosphoric acid should be replaced with a volatile acid like formic acid.
- Preparation of Standard: Accurately weigh a reference standard of **5-Amino-1-naphthalenesulfonic acid** and dissolve it in the mobile phase to create a stock solution. Prepare a series of dilutions for a calibration curve.
- Preparation of Sample: Accurately weigh the sample to be analyzed and dissolve it in the mobile phase to a known concentration.
- Chromatographic Conditions:

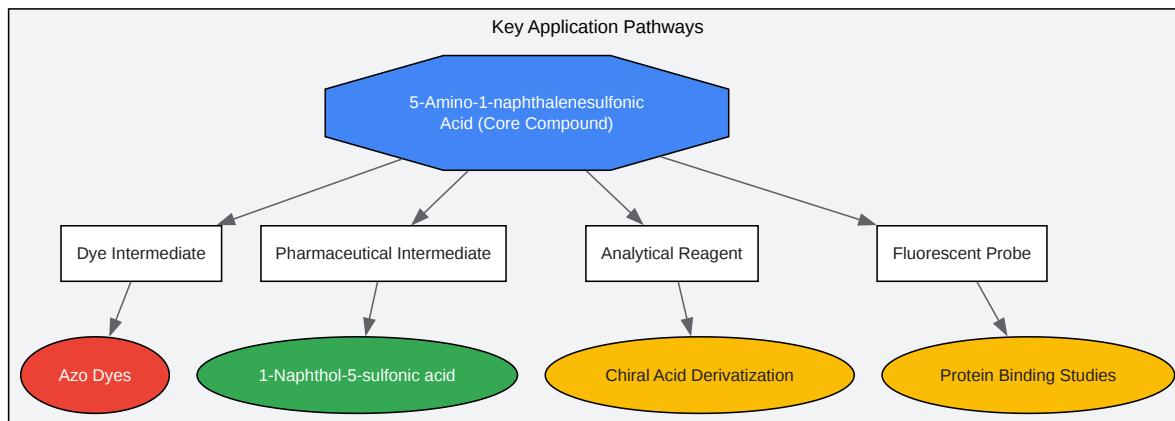
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 µL.
- Detection: UV detector set to an appropriate wavelength or a Mass Spectrometer.
- Column Temperature: Ambient or controlled (e.g., 30°C).
- Analysis: Run the standards and sample. Identify the peak for **5-Amino-1-naphthalenesulfonic acid** by comparing its retention time with that of the standard. Quantify the amount in the sample using the calibration curve.

Applications in Research and Drug Development

The unique structure of **5-Amino-1-naphthalenesulfonic acid** makes it a valuable compound in several scientific and industrial domains.

- Intermediate for Dyes and Pigments: It is a crucial precursor in the synthesis of various acid dyes and reactive dyes used extensively in the textile and paper industries.
- Pharmaceutical Intermediate: A significant application is its role as a key starting material in the synthesis of 1-Naphthol-5-sulfonic acid, which is another important intermediate in pharmaceutical research and manufacturing.
- Analytical Reagent: It is used as a derivatizing agent, particularly for the pre-column derivatization of chiral phenoxy acids, enabling their separation and analysis by chromatographic methods.
- Fluorophore and Chemical Probe: The compound itself is a fluorophore. Related aminonaphthalenesulfonic acids are well-known for their environmentally sensitive fluorescence, which changes in response to the polarity of their surroundings. This property makes them useful as probes for studying the hydrophobic pockets of proteins and other biological macromolecules.

Application Pathways Diagram



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